

# Carbazole-9-ethanol: A Comprehensive Technical Guide to its Photophysical and Electrochemical Properties

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## Compound of Interest

Compound Name: *Carbazole-9-ethanol*

Cat. No.: *B075786*

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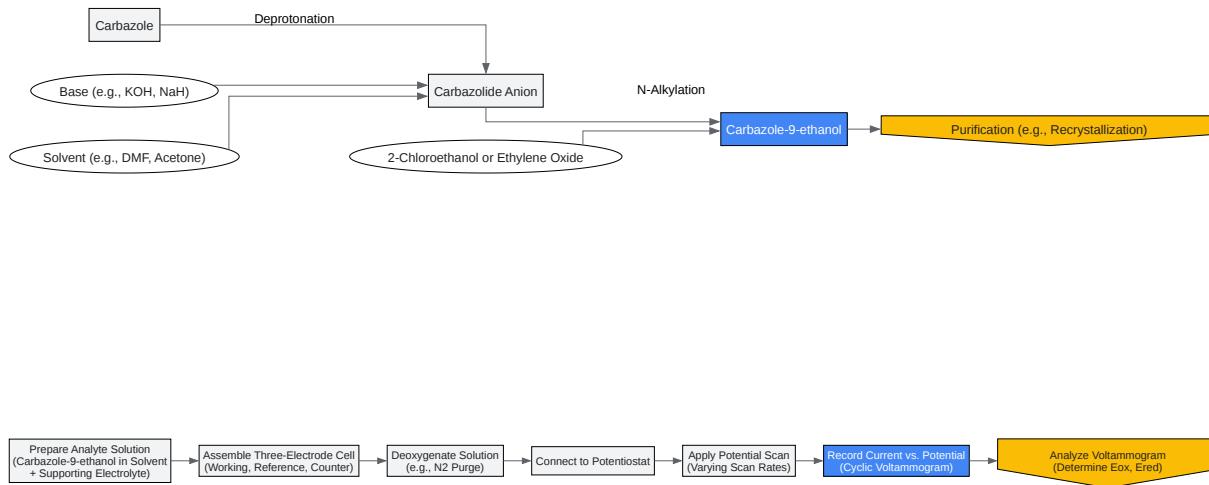
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Carbazole-9-ethanol**, a heterocyclic aromatic alcohol, is a versatile building block in organic synthesis, finding significant applications in materials science and medicinal chemistry.<sup>[1]</sup> Its rigid carbazole core, endowed with a large  $\pi$ -conjugated system, imparts unique photophysical and electrochemical characteristics that are harnessed in the development of organic light-emitting diodes (OLEDs), sensors, and as a precursor for various functional polymers.<sup>[1]</sup> This technical guide provides an in-depth overview of the core photophysical and electrochemical properties of **Carbazole-9-ethanol**, complete with experimental protocols and data presented for easy reference.

## Synthesis of Carbazole-9-ethanol

A common synthetic route to **Carbazole-9-ethanol** involves the N-alkylation of carbazole. The following diagram illustrates a typical synthetic workflow.



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## References

- 1. Cas 1484-14-6,Carbazole-9-ethanol | lookchem [lookchem.com]
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